

Application Note: Advanced Purification Protocols for 2-Methane

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Compound of Interest

Compound Name: 2-methanesulfonyl-N-methylaniline

CAS No.: 10224-69-8

Cat. No.: B3363405

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Introduction & Chemical Context

2-Methanesulfonyl-N-methylaniline (also known as N-methyl-2-(methylsulfonyl)aniline) is a highly functionalized secondary aniline derivative utilized in pharmaceuticals and kinase inhibitors[1].

From a purification standpoint, this molecule presents unique challenges. The presence of the strongly electron-withdrawing methylsulfonyl ($-\text{SO}_2\text{CH}_3$) group on the aromatic ring. This electronic effect pulls electron density away from the nitrogen lone pair via both inductive and resonance effects, significantly reducing its basicity[2]. Consequently, standard purification techniques designed for aliphatic amines or unhindered anilines often fail or result in poor recovery.

This application note details a robust, three-tier purification strategy—differential acid-base extraction, modified flash chromatography, and solvent-annealing—tailored to the specific physicochemical profile of this compound.

Physicochemical Profiling

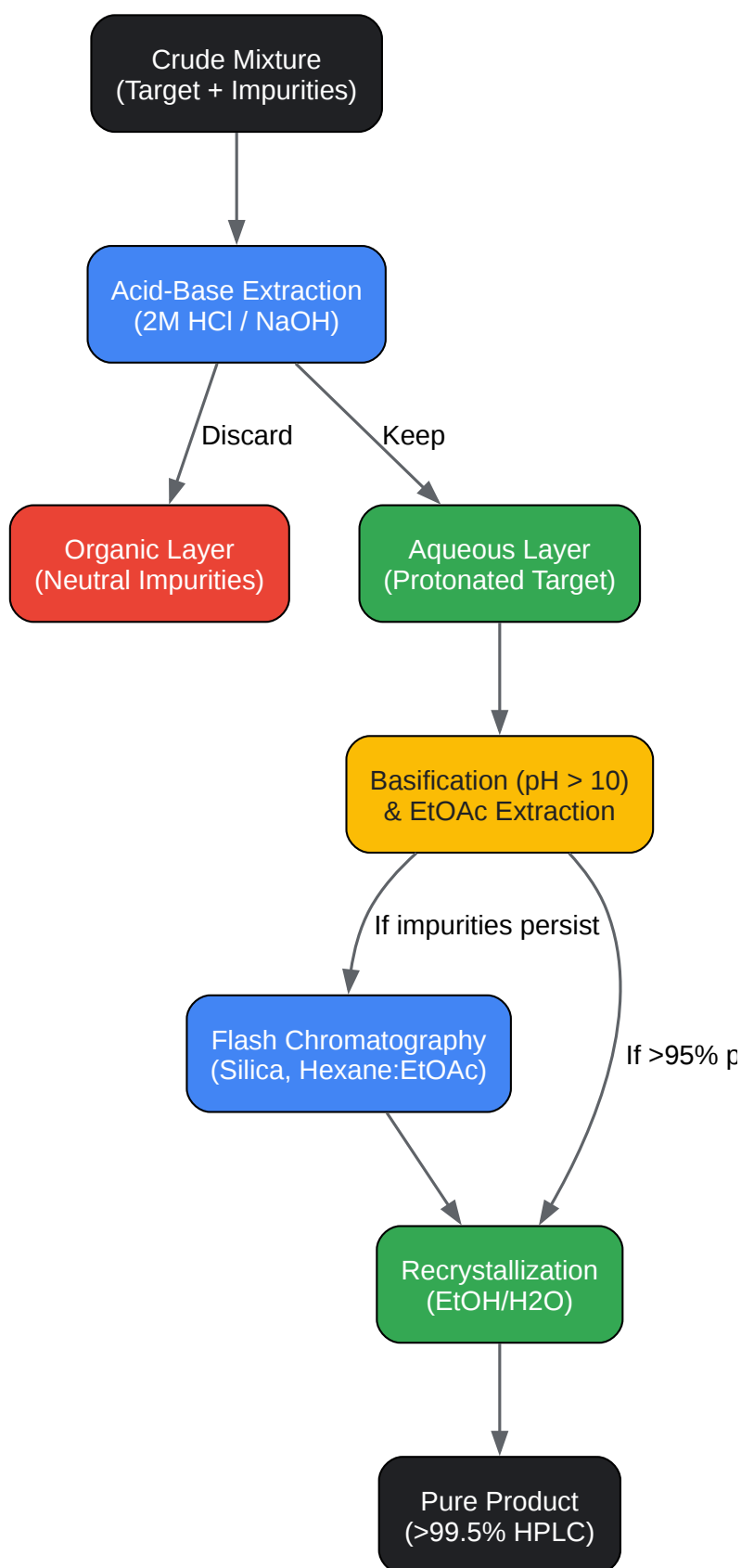
Designing a self-validating purification system requires a strict baseline of the target's physical properties. The compound typically presents as a white to off-white crystalline solid with a high melting point and low volatility[3].

Table 1: Physicochemical Properties of 2-Methanesulfonyl-N-methylaniline

Property	Value
CAS Number	10224-69-8[3]
Molecular Formula	$\text{C}_9\text{H}_{11}\text{NO}_2\text{S}$ [1]
Molecular Weight	185.25 g/mol [3]
Appearance	Powder[3]
SMILES String	<chem>CNC1=CC=CC=C1S(=O)(=O)C</chem> [1]
Estimated pKa (Conjugate Acid)	~1.5 - 2.5 (Suppressed by ortho- SO_2CH_3)[2]

Purification Workflow Visualization

To isolate **2-methanesulfonyl-N-methylaniline** from common synthetic byproducts (e.g., unreacted primary anilines, over-alkylated N,N-dimethyl tertiary amines), a multi-step process is required.



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Fig 1. Multi-stage purification workflow for **2-methanesulfonyl-N-methylaniline**.

Protocol 1: Differential Acid-Base Extraction

Causality & Expert Insight: Because the methanesulfonyl group is a strong electron-withdrawing group, it lowers the pKa of the conjugate acid drastically, allowing it to quantitatively protonate this amine. To successfully partition the target into the aqueous layer and leave neutral organic impurities behind, a strong acid is required.

Step-by-Step Methodology:

- **Dissolution:** Dissolve 10 g of crude **2-methanesulfonyl-N-methylaniline** in 100 mL of ethyl acetate (EtOAc).
- **Acidic Extraction:** Transfer the organic solution to a 500 mL separatory funnel. Add 100 mL of 2M HCl.
- **Partitioning:** Shake vigorously for 2 minutes, venting frequently to release any pressure. Allow the layers to separate completely. The protonated target will move to the aqueous layer, leaving neutral organic impurities in the organic layer.
- **Washing:** Drain the aqueous layer into an Erlenmeyer flask. Wash the remaining organic layer with an additional 50 mL of 2M HCl. Combine the acid washes.
- **Basification:** Cool the combined aqueous layer in an ice bath (0-5 °C). Slowly add 6M NaOH dropwise under continuous magnetic stirring until the pH reaches 10. The product will precipitate as a fine powder or form a cloudy suspension.
- **Recovery:** Extract the basified aqueous mixture with fresh EtOAc (3 x 75 mL).
- **Drying & Concentration:** Dry the combined EtOAc layers over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield the enriched product.

Protocol 2: Modified Flash Column Chromatography

Causality & Expert Insight: If the crude mixture contains unreacted primary amines (e.g., 2-(methanesulfonyl)aniline) or over-alkylated tertiary amines, their high basicity and pKa values can cause issues. Flash chromatography is required. Secondary amines often hydrogen-bond strongly with the silanol groups on standard bare silica gel, causing tailing. The mobile phase temporarily caps these silanol sites, sharpening the elution band and improving resolution.

Step-by-Step Methodology:

- **Stationary Phase Preparation:** Slurry-pack a glass column with 230-400 mesh silica gel using Hexane containing 1% Triethylamine (TEA).
- **Sample Loading:** Dissolve the enriched compound from Protocol 1 in a minimum volume of Dichloromethane (DCM). Dry-load it onto a small amount of silica gel at the top of the column.
- **Elution Gradient:**
 - Begin elution with 90:10 Hexane:EtOAc (with 1% TEA) to flush out non-polar impurities (e.g., N,N-dimethylated byproducts).
 - Gradually increase polarity to 70:30 Hexane:EtOAc. The target **2-methanesulfonyl-N-methylaniline** will elute in this window.
 - Primary amine impurities (more polar due to two N-H hydrogen bond donors) will elute later, requiring ~50:50 Hexane:EtOAc.
- **Fraction Analysis:** Monitor fractions via Thin Layer Chromatography (TLC) under UV light at 254 nm. Combine fractions containing the pure product.

Protocol 3: Solvent-Antisolvent Recrystallization

Causality & Expert Insight: Chromatography often leaves trace solvent residues or minor co-eluting impurities. Because **2-methanesulfonyl-N-methylaniline** has a high melting point and low solubility in non-polar solvents, it serves as the optimal final polishing step to achieve >99.5% purity suitable for sensitive biological assays or demanding catalytic downstream steps. The addition of a non-solvent provides an excellent crystallization gradient for polar sulfone derivatives.

Step-by-Step Methodology:

- **Dissolution:** Place the chromatographed solid in a round-bottom flask. Add a minimum amount of boiling Ethanol until the solid just dissolves completely.
- **Anti-Solvent Addition:** While maintaining heat, slowly add hot deionized water dropwise until the solution becomes slightly turbid (the cloud point). Allow to cool slowly to room temperature, then to 0 °C to induce crystallization.

- **Cooling:** Remove the flask from the heat source. Allow it to cool slowly to room temperature undisturbed (this slow cooling promotes the growth of large crystals). Once cooled, transfer to an ice bath for 1 hour to maximize thermodynamic yield.
- **Filtration:** Collect the crystals via vacuum filtration using a Büchner funnel. Wash the filter cake with a minimal amount of ice-cold 10% Ethanol/Water.
- **Drying:** Dry the crystals in a vacuum oven at 40 °C for 12 hours to remove trace moisture.

Analytical Validation

To ensure the self-validating nature of this protocol, the final product must be analyzed:

- **HPLC:** Run on a C18 reverse-phase column (Water/Acetonitrile gradient with 0.1% TFA). The target should manifest as a single sharp peak with >95% purity.
- **¹H NMR (CDCl₃):** Confirm the presence of the N-methyl doublet (approx. 2.9 ppm), the broad N-H singlet (approx. 5.5 ppm), and the sharp methyl singlet (broad singlet integrating to 2H) confirms the total removal of unalkylated precursors.

References
[1] National Center for Biotechnology Information. "N-Methyl-2-(methylsulfonyl)benzenamine | CID 14196351". PubChem. URL:https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGL9PW_AeJHmATZmaEycXhC6bxHBla5ECwGBiFtBw-CmfTjCH9vN3XiDPjkRXbco2XhJ2dkh435tDwbhyNvGpJBzQjbmSzXB2MueV23dRpa8hkFFfrETElements. "10224-69-8 | AMERICAN ELEMENTS®". American Elements.

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